

Essential Safety and Operational Guide for Handling 3-Bromo-L-phenylalanine

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Compound of Interest

Compound Name: 3-Bromo-L-phenylalanine

Cat. No.: B1272018

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Bromo-L-phenylalanine**. It outlines procedural, step-by-step guidance for safe operational workflows and disposal plans.


Chemical Identifier:

- Name: **3-Bromo-L-phenylalanine**
- Synonyms: (2S)-2-amino-3-(3-bromophenyl)propanoic acid, l-3-Br-phe[1]
- CAS Number: 82311-69-1[1]
- Molecular Formula: C₉H₁₀BrNO₂[1]
- Molecular Weight: 244.09 g/mol [1]

Hazard Identification and GHS Classification

3-Bromo-L-phenylalanine is classified as a hazardous substance. All personnel must review the Safety Data Sheet (SDS) before handling.[2]

GHS Pictograms:

 alt text

Signal Word: Warning[3]

Hazard Statements:

- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[4\]](#)

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet.[\[1\]](#)[\[3\]](#)[\[4\]](#) Key precautions include:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[4\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#)
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)[\[4\]](#)

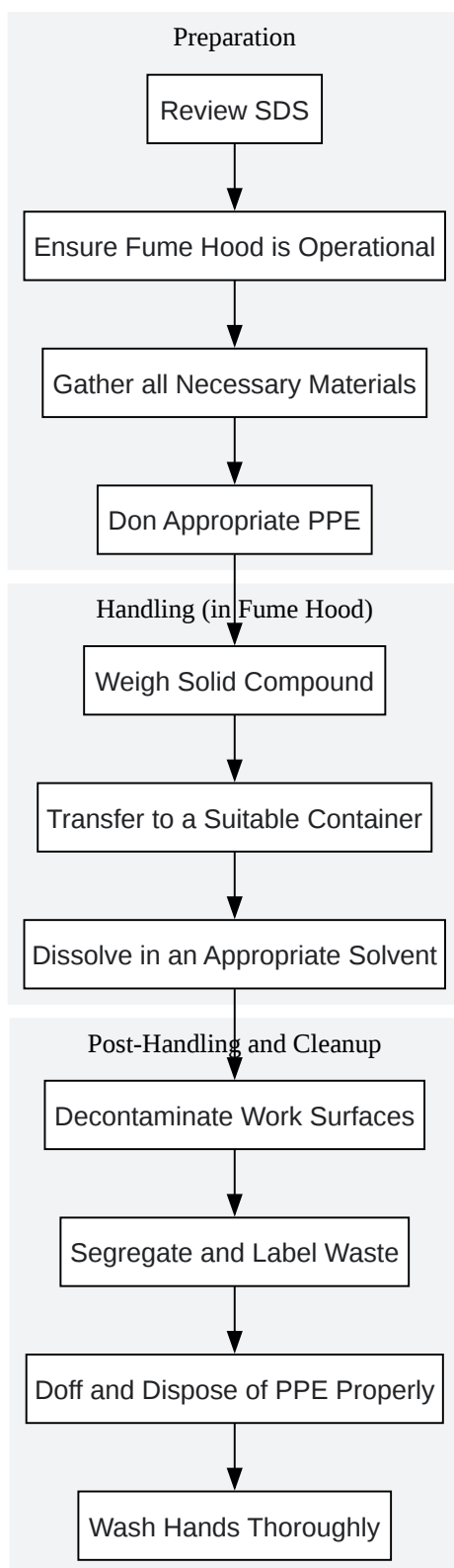
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical splash goggles or a full-face shield conforming to EN 166 (EU) or NIOSH (US). [1]	Protects eyes and face from splashes and airborne particles.[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). Gloves must be inspected prior to use.[1][6]	Prevents skin contact and absorption of the chemical.[7]
Body Protection	A lab coat or chemical-resistant coveralls.[8] Wear fire/flame resistant and impervious clothing.[1]	Provides a barrier against accidental spills and contamination of personal clothing.[8]
Respiratory Protection	A NIOSH-approved respirator may be necessary if working in a poorly ventilated area or when dust may be generated. [8][9] If exposure limits are exceeded, use a full-face respirator.[1][9]	Protects the respiratory system from inhalation of harmful dust or vapors.[8]
Foot Protection	Closed-toe shoes, preferably chemical-resistant footwear.[8]	Protects feet from spills.[8]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **3-Bromo-L-phenylalanine**. The following workflow outlines the key steps from preparation to the conclusion of work.



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Workflow for the safe handling of **3-Bromo-L-phenylalanine**.

Experimental Protocol for Handling:

Preparation:

- Review Safety Data Sheet (SDS): Thoroughly review the SDS for **3-Bromo-L-phenylalanine**.[\[2\]](#)
- Fume Hood Verification: Ensure that a chemical fume hood is operational and available for use.[\[10\]](#)
- Material Assembly: Gather all necessary materials, including glassware, solvents, and waste containers.
- Don PPE: Put on all required personal protective equipment as specified in the table above.[\[4\]](#)

Handling (to be performed in a chemical fume hood):

- Weighing: Carefully weigh the desired amount of solid **3-Bromo-L-phenylalanine**. Avoid generating dust.[\[4\]](#)[\[9\]](#)
- Transfer: Gently transfer the weighed solid into a suitable container.
- Dissolution: If required, add the appropriate solvent to dissolve the compound.

Post-Handling and Cleanup:

- Decontamination: Decontaminate all work surfaces with a suitable cleaning agent.
- Waste Segregation: Segregate all waste generated during the process into appropriately labeled containers (see Disposal Plan below).[\[11\]](#)[\[12\]](#)
- PPE Removal: Carefully remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.[\[8\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[\[4\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

Exposure Type	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [1] [9]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor. [1] [2] [9]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a doctor. [1] [9]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] [9]
Spill	For small spills, use absorbent pads to clean up. For large spills, evacuate the area and call for emergency services. [12] In either case, wear appropriate PPE during cleanup and collect waste in a sealed container for disposal. [4] [9]

Disposal Plan

As a halogenated organic compound, waste containing **3-Bromo-L-phenylalanine** must be handled as hazardous waste and segregated accordingly.[\[10\]](#)[\[11\]](#)

Waste Type	Disposal Procedure
Solid Waste	Collect solid 3-Bromo-L-phenylalanine waste and contaminated disposable materials (e.g., weigh boats, gloves, paper towels) in a clearly labeled, sealed container for halogenated organic waste.[11][12]
Liquid Waste	Collect solutions containing 3-Bromo-L-phenylalanine in a dedicated, sealed, and clearly labeled container for halogenated organic liquid waste. Do not mix with non-halogenated waste.[10][11][13]
Contaminated Glassware	Rinse with a suitable solvent in a fume hood. Collect the rinsate as halogenated hazardous waste. The cleaned glassware can then be washed normally.[8]

Note: Always follow your institution's specific hazardous waste disposal protocols.[8]

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